

# An In-depth Technical Guide to Dimethylmatairesinol: Physicochemical Properties and Biological Activity

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## Compound of Interest

Compound Name: *Dimethylmatairesinol*

Cat. No.: *B1210299*

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## Abstract

**Dimethylmatairesinol**, also known by its synonym Arctigenin methyl ether, is a dibenzylbutyrolactone lignan with the molecular formula  $C_{22}H_{26}O_6$ .<sup>[1]</sup> This naturally occurring compound, found in sources such as sesame, has garnered significant interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the physical and chemical properties of **Dimethylmatairesinol**, detailed experimental protocols for its characterization, and an exploration of its biological activities and associated signaling pathways. All quantitative data are summarized in structured tables for ease of reference, and key processes are visualized through detailed diagrams.

## Physicochemical Properties

**Dimethylmatairesinol** is a relatively dense organic compound with moderate thermal stability.<sup>[1]</sup> Its properties are characteristic of a butyrolactone-type lignan derivative.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Dimethylmatairesinol**

Property	Value	Source(s)
Molecular Formula	C <sub>22</sub> H <sub>26</sub> O <sub>6</sub>	[1]
Molecular Weight	386.4 g/mol	[1]
IUPAC Name	(3R,4R)-3,4-bis[(3,4-dimethoxyphenyl)methyl]oxolan-2-one	
Synonyms	Arctigenin methyl ether, (-)-Arctigenin methyl ether	
CAS Number	25488-59-9	
Density	1.2 ± 0.1 g/cm <sup>3</sup>	
Boiling Point	545.6 ± 45.0 °C at 760 mmHg	
Flash Point	237.2 ± 28.8 °C	
Refractive Index	1.553	
logP	3.23	
Polar Surface Area	63.22 Å <sup>2</sup>	

## Spectroscopic Data

The structural elucidation of **Dimethylmatairesinol** has been accomplished through various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H and <sup>13</sup>C NMR spectroscopy provide a detailed characterization of the molecular structure of **Dimethylmatairesinol**. The chemical shifts are indicative of the aromatic, methoxy, and lactone ring protons and carbons.

Table 2: <sup>1</sup>H NMR Spectral Data for **Dimethylmatairesinol**

Chemical Shift (ppm)	Multiplicity	Assignment
6.4 - 6.9	m	Aromatic protons
~3.8	s	Methoxy group protons
2.4 - 4.1	m	Lactone ring protons

Table 3: <sup>13</sup>C NMR Spectral Data for **Dimethylmatairesinol**

Chemical Shift (ppm)	Assignment
110 - 150	Aromatic carbons
~178	Lactone carbonyl carbon
55 - 56	Methoxy carbons
40 - 50	Benzylic carbons

## Mass Spectrometry (MS)

Mass spectrometry analysis confirms the molecular weight of **Dimethylmatairesinol**. The molecular ion peak is observed at a mass-to-charge ratio (m/z) of 386.

## Infrared (IR) Spectroscopy

IR spectroscopy reveals the presence of key functional groups within the **Dimethylmatairesinol** molecule.

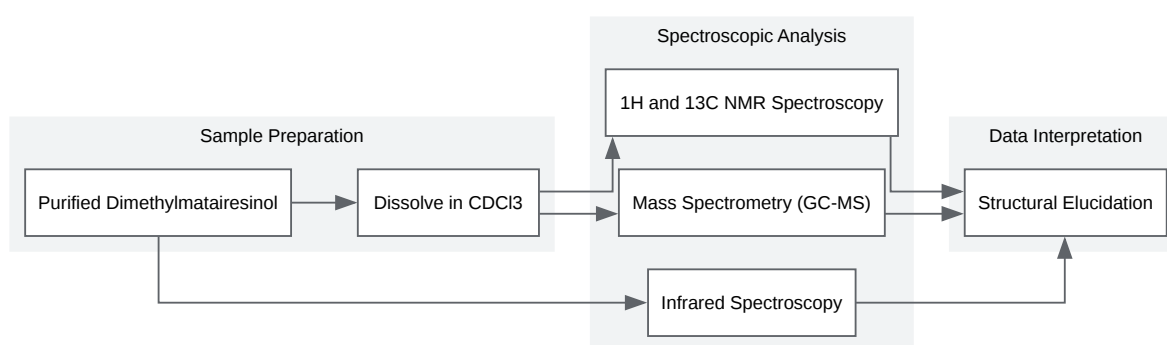
Table 4: Infrared (IR) Absorption Bands for **Dimethylmatairesinol**

Wavenumber (cm <sup>-1</sup> )	Functional Group
~1765	Lactone carbonyl (C=O) stretching
3000 - 3100	Aromatic C-H stretching
2850 - 2950	Aliphatic C-H stretching

## Experimental Protocols

### General Characterization Protocol

A standard protocol for the spectroscopic characterization of **Dimethylmatairesinol** involves dissolving the purified compound in a suitable deuterated solvent, such as chloroform-d ( $\text{CDCl}_3$ ), for NMR analysis. Mass spectra are typically acquired using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS).



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**Figure 1.** General workflow for the spectroscopic characterization of **Dimethylmatairesinol**.

## Biological Activity and Signaling Pathways

**Dimethylmatairesinol** has demonstrated significant biological activities, including anticancer and anti-inflammatory properties. Its mechanism of action involves the modulation of key cellular signaling pathways.

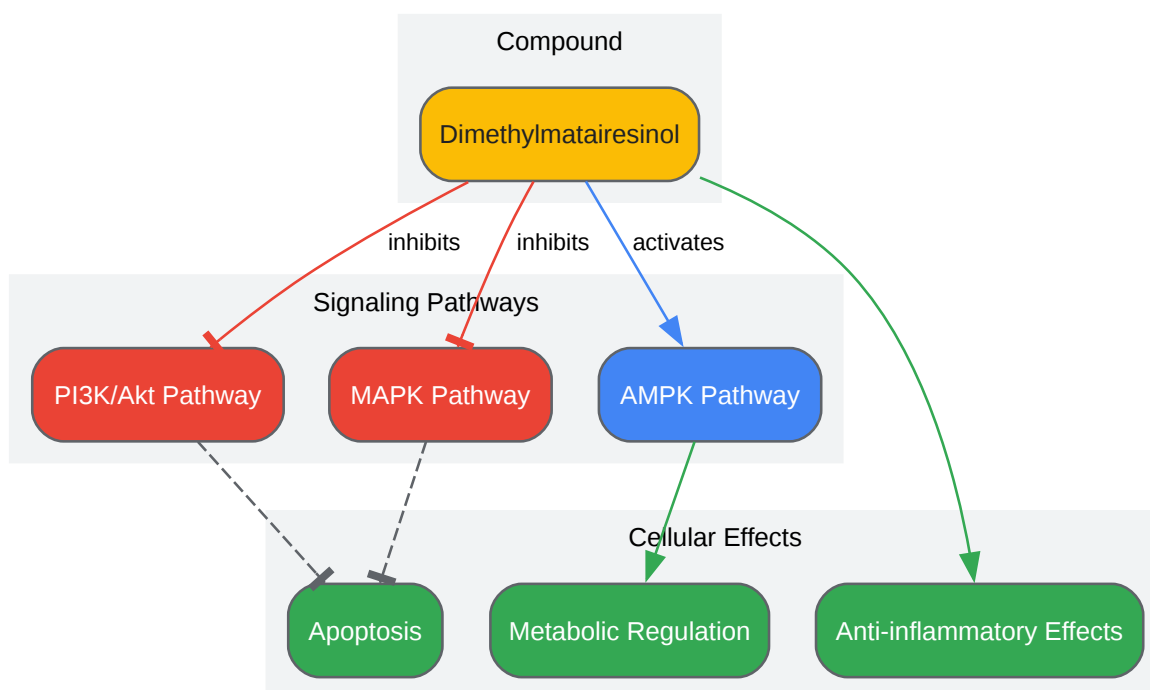
### Anticancer Properties

**Dimethylmatairesinol** has been shown to induce apoptosis in various cancer cell lines. This pro-apoptotic effect is mediated through the inhibition of critical survival signaling pathways.

### Modulation of Signaling Pathways

PI3K/Akt and MAPK Pathways: **Dimethylmatairesinol** exerts its anticancer effects by inhibiting the Phosphoinositide 3-kinase (PI3K)/Akt and Mitogen-activated protein kinase (MAPK) signaling pathways. These pathways are crucial for cell growth, proliferation, and survival, and their dysregulation is a hallmark of many cancers.

AMPK Pathway: In addition to its inhibitory effects, **Dimethylmatairesinol** activates AMP-activated protein kinase (AMPK), a key regulator of cellular energy homeostasis. AMPK activation can lead to the suppression of cancer cell growth and has implications for the treatment of metabolic disorders.



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**Figure 2.** Signaling pathways modulated by **Dimethylmatairesinol**.

## Conclusion

**Dimethylmatairesinol** is a promising natural product with well-defined physicochemical properties and significant biological activities. Its ability to modulate key signaling pathways, such as PI3K/Akt, MAPK, and AMPK, underscores its potential as a lead compound in drug discovery, particularly in the areas of oncology and metabolic diseases. Further research,

including detailed in vivo studies and clinical trials, is warranted to fully elucidate its therapeutic potential.

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## References

- 1. Buy Arctigenin methyl ether | 25488-59-9 [smolecule.com]
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